

Best practices for ensuring the stability of A2793 in culture media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A2793

Cat. No.: B1291358

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Technical Support Center: A2780 Cell Line

A Note on Cell Line Designation: Initial searches for the "**A2793**" cell line did not yield specific results. It is highly probable that this was a typographical error for the well-established "A2780" human ovarian cancer cell line. This technical support guide focuses on the A2780 cell line.

The A2780 cell line is a cornerstone in ovarian cancer research, established from the tumor tissue of an untreated patient.^{[1][2]} This cell line is of epithelial morphology and grows as an adherent monolayer.^{[1][2]} It is widely used for toxicity testing and cancer genetic studies.^[3]

Frequently Asked Questions (FAQs)

Q1: What are the recommended culture media for the A2780 cell line?

A2780 cells are typically cultured in either RPMI-1640 or Dulbecco's Modified Eagle Medium (DMEM).^{[2][3]} The choice of medium can depend on specific experimental needs and laboratory protocols. Both media should be supplemented with fetal bovine serum (FBS) and antibiotics.

Q2: What are the optimal growth conditions for A2780 cells?

The optimal growth conditions for A2780 cells are a humidified atmosphere with 5% CO₂ at 37°C.^{[2][3]}

Q3: What is the typical doubling time for A2780 cells?

The doubling time for A2780 cells is approximately 24-25.3 hours.[3][4]

Q4: Are there any known drug-resistant variants of the A2780 cell line?

Yes, several drug-resistant variants have been developed from the parental A2780 cell line. Notably, the A2780CIS (cisplatin-resistant) and A2780ADR (adriamycin-resistant) cell lines are available and widely used to study mechanisms of drug resistance in ovarian cancer.[5]

Q5: What are the key signaling pathways studied in A2780 cells?

Key signaling pathways investigated in A2780 cells, particularly in the context of drug resistance, include the Insulin-like Growth Factor Receptor (IGF-IR) and Phosphoinositide 3-kinase (PI3K) pathways.[6] Hyperactivation of these pathways is associated with cisplatin resistance.[6] The mTOR pathway has also been implicated in cisplatin resistance in A2780 cells.[7]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Slow Cell Growth	<ul style="list-style-type: none">- Suboptimal culture conditions (temperature, CO₂, humidity)- Depleted nutrients in the medium- Mycoplasma contamination- High passage number leading to senescence	<ul style="list-style-type: none">- Verify incubator settings.- Change the culture medium every 2-3 days.- Test for mycoplasma contamination.- Use cells with a lower passage number.
Cells Detaching from the Flask	<ul style="list-style-type: none">- Over-confluency leading to cell death- Excessive trypsinization during passaging- Poor quality of culture flasks	<ul style="list-style-type: none">- Passage cells before they reach 100% confluency (ideally at 80-90%).- Minimize exposure to trypsin; neutralize with serum-containing medium promptly.- Use tissue culture-treated flasks from a reputable supplier.
Cell Clumping after Passaging	<ul style="list-style-type: none">- Incomplete dissociation of cells- Presence of DNA from dead cells	<ul style="list-style-type: none">- Ensure a single-cell suspension is achieved by gentle pipetting after trypsinization.- Centrifuge the cell suspension and resuspend the pellet in fresh medium to remove cellular debris.
Inconsistent Experimental Results	<ul style="list-style-type: none">- Variation in cell density at seeding- Genetic drift at high passage numbers- Instability of compounds in culture media	<ul style="list-style-type: none">- Accurately count cells before seeding for experiments.- Maintain a frozen stock of low-passage cells and thaw a new vial periodically.- Test the stability of experimental compounds in the culture medium over the time course of the experiment.

Experimental Protocols

A2780 Cell Culture Media Preparation

Component	Concentration	Volume for 500 mL
RPMI-1640 or DMEM Base Medium	1X	445 mL
Fetal Bovine Serum (FBS)	10%	50 mL
Penicillin-Streptomycin	1%	5 mL

Methodology:

- In a sterile biological safety cabinet, add the required volumes of FBS and Penicillin-Streptomycin to the base medium.
- Mix gently by swirling the bottle.
- Store the complete medium at 4°C.

Subculturing of A2780 Cells

Methodology:

- Warm the complete culture medium and trypsin-EDTA solution to 37°C.
- Aspirate the old medium from the culture flask.
- Wash the cell monolayer with sterile Phosphate Buffered Saline (PBS) without Ca^{2+} and Mg^{2+} .
- Add a sufficient volume of pre-warmed trypsin-EDTA to cover the cell monolayer (e.g., 1-2 mL for a T-75 flask).
- Incubate at 37°C for 2-5 minutes, or until cells detach. Observe under a microscope.
- Neutralize the trypsin by adding 4-5 volumes of complete culture medium.
- Gently pipette the cell suspension up and down to create a single-cell suspension.

- Transfer the cell suspension to a sterile centrifuge tube and centrifuge at 100-200 x g for 5 minutes.
- Discard the supernatant and resuspend the cell pellet in fresh, pre-warmed complete medium.
- Count the cells and seed new culture flasks at the desired density (e.g., 1:3 to 1:6 split ratio).
[2]
- Incubate at 37°C in a 5% CO₂ humidified incubator.[2]

Cryopreservation of A2780 Cells

Component	Concentration
Fetal Bovine Serum (FBS)	90-95%
Dimethyl Sulfoxide (DMSO)	5-10%

Methodology:

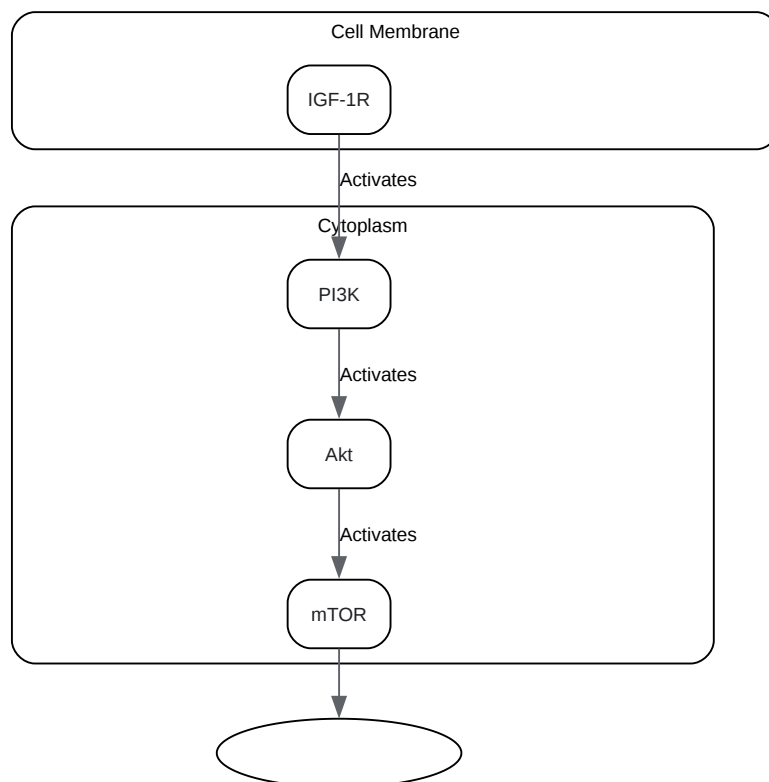
- Follow steps 1-8 of the subculturing protocol.
- Resuspend the cell pellet in cold cryopreservation medium at a concentration of $1-2 \times 10^6$ cells/mL.
- Aliquot 1 mL of the cell suspension into sterile cryovials.
- Place the cryovials in a controlled-rate freezing container and store at -80°C overnight.
- Transfer the vials to the vapor phase of liquid nitrogen for long-term storage.[3][8]

Visualizations



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Subculturing workflow for A2780 cells.



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Key signaling pathway in A2780 cisplatin resistance.

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- To cite this document: BenchChem. [Best practices for ensuring the stability of A2793 in culture media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291358#best-practices-for-ensuring-the-stability-of-a2793-in-culture-media]

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